

physical properties of 2-hydroxyhexanoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Hydroxyhexanoic acid

Cat. No.: B1209235

[Get Quote](#)

An In-depth Technical Guide on the Physical Properties of **2-Hydroxyhexanoic Acid**

Introduction

2-Hydroxyhexanoic acid, also known as α -hydroxycaproic acid, is an alpha-hydroxy acid (AHA) with the chemical formula $C_6H_{12}O_3$.^{[1][2]} It is structurally characterized by a hexanoic acid backbone with a hydroxyl group substituted at the alpha position (carbon-2), which creates a chiral center.^[1] This compound is an endogenous metabolite found in humans and has been identified in blood and amniotic fluid.^{[1][3]} Its physical and chemical properties are of significant interest in various fields, including metabolomics and materials science, where it has been used in the synthesis of aliphatic copolyesters.^{[1][4][5][6]} This guide provides a comprehensive overview of the core physical properties of **2-hydroxyhexanoic acid**, detailed experimental protocols for their determination, and a logical workflow for its characterization.

Core Physical Properties

The physical characteristics of **2-hydroxyhexanoic acid** are fundamental to its handling, purification, and application. These properties have been determined through various experimental and computational methods.

Data Presentation: Summary of Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₆ H ₁₂ O ₃	[1][7][8]
Molecular Weight	132.16 g/mol	[1][7][8][9]
Physical Description	White to off-white solid	[4][7][8][9]
Melting Point	55 - 62 °C	[1][2][7][9]
Boiling Point	~277.8 °C (estimate) to 305 °C	[2][7]
Solubility	Water: ≥ 100 mg/mL (756.66 mM)[8]; Predicted: 88.5 g/L[3] Methanol: Slightly soluble[7] DMSO: ≥ 100 mg/mL (756.66 mM)[8]	
pKa (Predicted)	3.86 ± 0.21[7] 4.26[3][10]	
Flash Point	> 230 °F (> 110 °C)	[7]
CAS Number	6064-63-7	[1][7][8]

Experimental Protocols

The determination of the physical properties of **2-hydroxyhexanoic acid** relies on established analytical chemistry techniques. The following are detailed methodologies for key experimental procedures.

Determination of Melting Point

The melting point of a solid organic compound is a crucial indicator of its purity.

- Apparatus: Capillary tube melting point apparatus, mortar and pestle, sealed capillary tubes.
- Procedure:
 - A small, dry sample of **2-hydroxyhexanoic acid** is finely powdered using a mortar and pestle.

- The powder is packed into a thin-walled capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a controlled rate (initially rapid, then 1-2 °C per minute near the expected melting point).
- The temperature range is recorded from the point at which the first drop of liquid appears to the point at which the entire sample has melted into a clear liquid. For a pure compound, this range should be narrow (0.5 - 2 °C).

Determination of Solubility

Solubility testing is performed to understand the compound's behavior in various solvents, which is critical for reaction setup, purification, and formulation.

- Apparatus: Vials or test tubes, analytical balance, vortex mixer, temperature-controlled water bath.
- Procedure:
 - A known mass (e.g., 10 mg) of **2-hydroxyhexanoic acid** is weighed and placed into a vial.
 - A small, measured volume (e.g., 0.1 mL) of the chosen solvent (e.g., water, methanol, DMSO) is added.
 - The mixture is agitated using a vortex mixer for a set period (e.g., 1-2 minutes).
 - The sample is visually inspected for undissolved solid.
 - If the solid dissolves completely, further aliquots of the solute are added until saturation is reached. If the solid does not dissolve, further solvent is added incrementally until complete dissolution occurs.
 - The process can be repeated at a controlled temperature (e.g., 25 °C) using a water bath to determine temperature-dependent solubility. The solubility is reported in units such as mg/mL or g/L.[8]

Spectroscopic Analysis

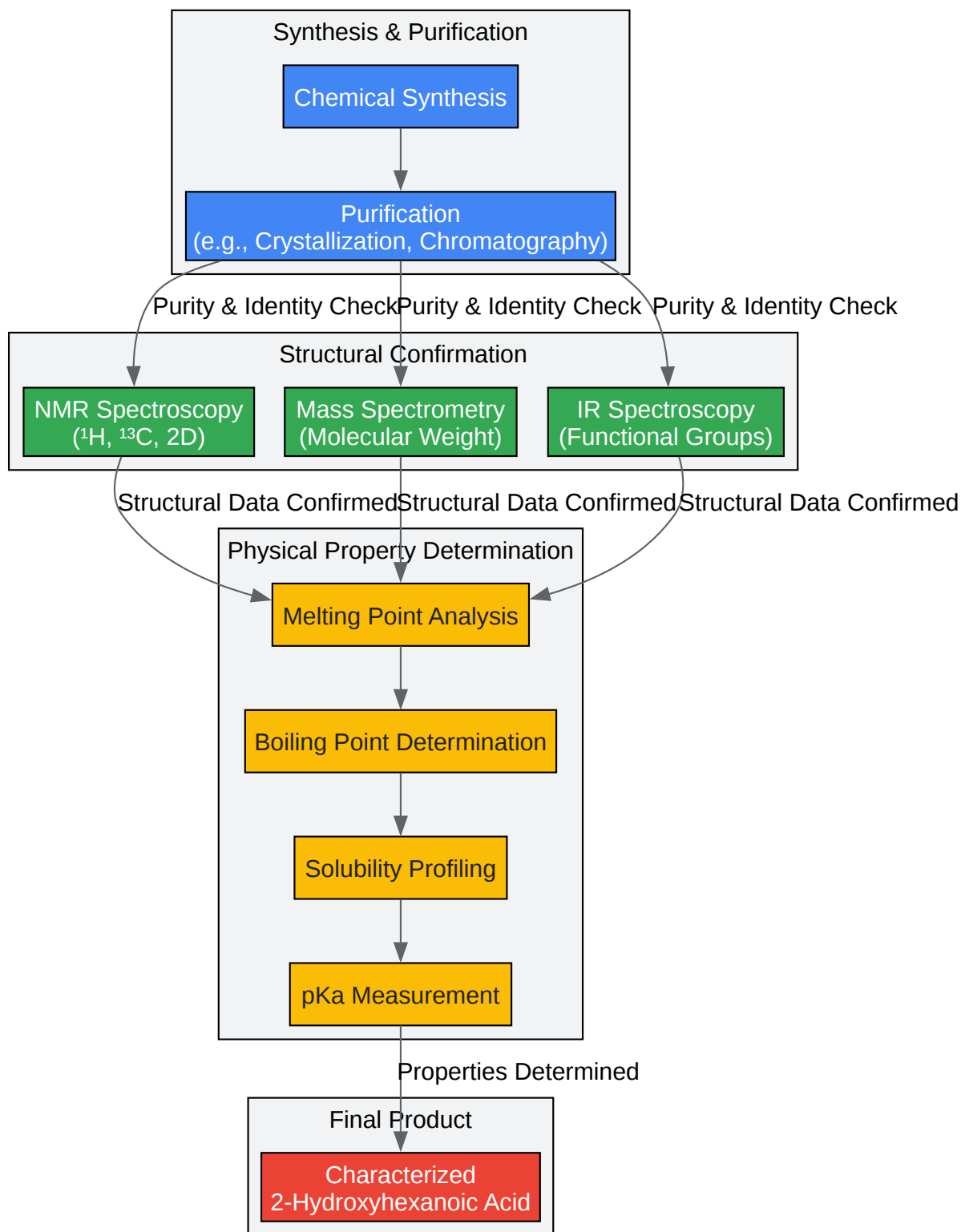
Spectroscopic methods are essential for confirming the chemical structure and identity of **2-hydroxyhexanoic acid**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Purpose: To elucidate the carbon-hydrogen framework of the molecule.
 - Protocol (^1H and ^{13}C NMR):
 - A sample of **2-hydroxyhexanoic acid** (typically 5-10 mg for ^1H , 20-50 mg for ^{13}C) is dissolved in an appropriate deuterated solvent (e.g., D_2O , DMSO-d_6) in an NMR tube. [\[11\]](#)
 - The tube is placed in the NMR spectrometer.
 - Spectra are acquired, with typical experiments including ^1H , ^{13}C , and 2D techniques like COSY and HSQC for more detailed structural assignments. [\[11\]](#)
 - The resulting spectra are processed (Fourier transform, phasing, baseline correction) and chemical shifts, coupling constants, and integrations are analyzed to confirm the structure.
- Infrared (IR) Spectroscopy:
 - Purpose: To identify the functional groups present in the molecule.
 - Protocol (Attenuated Total Reflectance - ATR):
 - A small amount of the solid **2-hydroxyhexanoic acid** sample is placed directly onto the ATR crystal.
 - Pressure is applied to ensure good contact between the sample and the crystal.
 - The IR spectrum is recorded. Key absorptions to be identified include a broad O-H stretch (from both the carboxylic acid and alcohol), a C=O stretch (from the carboxylic acid), and C-H stretches.

- Mass Spectrometry (MS):
 - Purpose: To determine the molecular weight and fragmentation pattern of the molecule.
 - Protocol (e.g., Electrospray Ionization - ESI):
 - A dilute solution of **2-hydroxyhexanoic acid** is prepared in a suitable solvent (e.g., methanol/water).
 - The solution is infused into the ESI source of the mass spectrometer.
 - The instrument is operated in either positive or negative ion mode. In negative mode, the deprotonated molecule $[M-H]^-$ is observed, confirming the molecular weight.
 - Fragmentation data (MS/MS) can be acquired to further confirm the structure by breaking the molecule into smaller, identifiable pieces.

Logical Workflow Visualization

The following diagram illustrates a typical experimental workflow for the synthesis and characterization of **2-hydroxyhexanoic acid**. This process ensures the material is pure and its physical properties are accurately determined before its use in further research or development.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 2-Hydroxyhexanoic acid | 6064-63-7 [smolecule.com]
- 2. CAS Common Chemistry [commonchemistry.cas.org]
- 3. Human Metabolome Database: Showing metabocard for 2-Hydroxycaproic acid (HMDB0001624) [hmdb.ca]
- 4. 2-Hydroxyhexanoic acid | 6064-63-7 [chemicalbook.com]
- 5. cenmed.com [cenmed.com]
- 6. 2-Hydroxyhexanoic acid 98 6064-63-7 [sigmaaldrich.com]
- 7. 2-Hydroxyhexanoic acid price, buy 2-Hydroxyhexanoic acid - chemicalbook [chemicalbook.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. 2-Hydroxyhexanoic acid | C₆H₁₂O₃ | CID 99824 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. Showing Compound 2-Hydroxycaproic acid (FDB022697) - FooDB [foodb.ca]
- 11. bmse000571 2-hydroxyhexanoic Acid at BMRB [bmr.io]
- To cite this document: BenchChem. [physical properties of 2-hydroxyhexanoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1209235#physical-properties-of-2-hydroxyhexanoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com